

A Comprehensive Technical Guide on (R)-cyclopropyl(phenyl)methanamine Hydrochloride

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Compound of Interest

Compound Name: (R)-cyclopropyl(phenyl)methanamine hydrochloride

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Abstract

(R)-cyclopropyl(phenyl)methanamine hydrochloride is a chiral amine of significant interest in medicinal chemistry and pharmaceutical development. Its rigid cyclopropyl moiety and chiral center make it a valuable building block for synthesizing complex, biologically active molecules. This guide provides an in-depth review of its physicochemical properties, stereoselective synthesis methodologies, analytical characterization techniques, and applications in drug discovery. By synthesizing information from peer-reviewed literature and established chemical data, this document serves as a technical resource for researchers and professionals in the field, offering both foundational knowledge and practical, field-proven insights.

Introduction and Significance

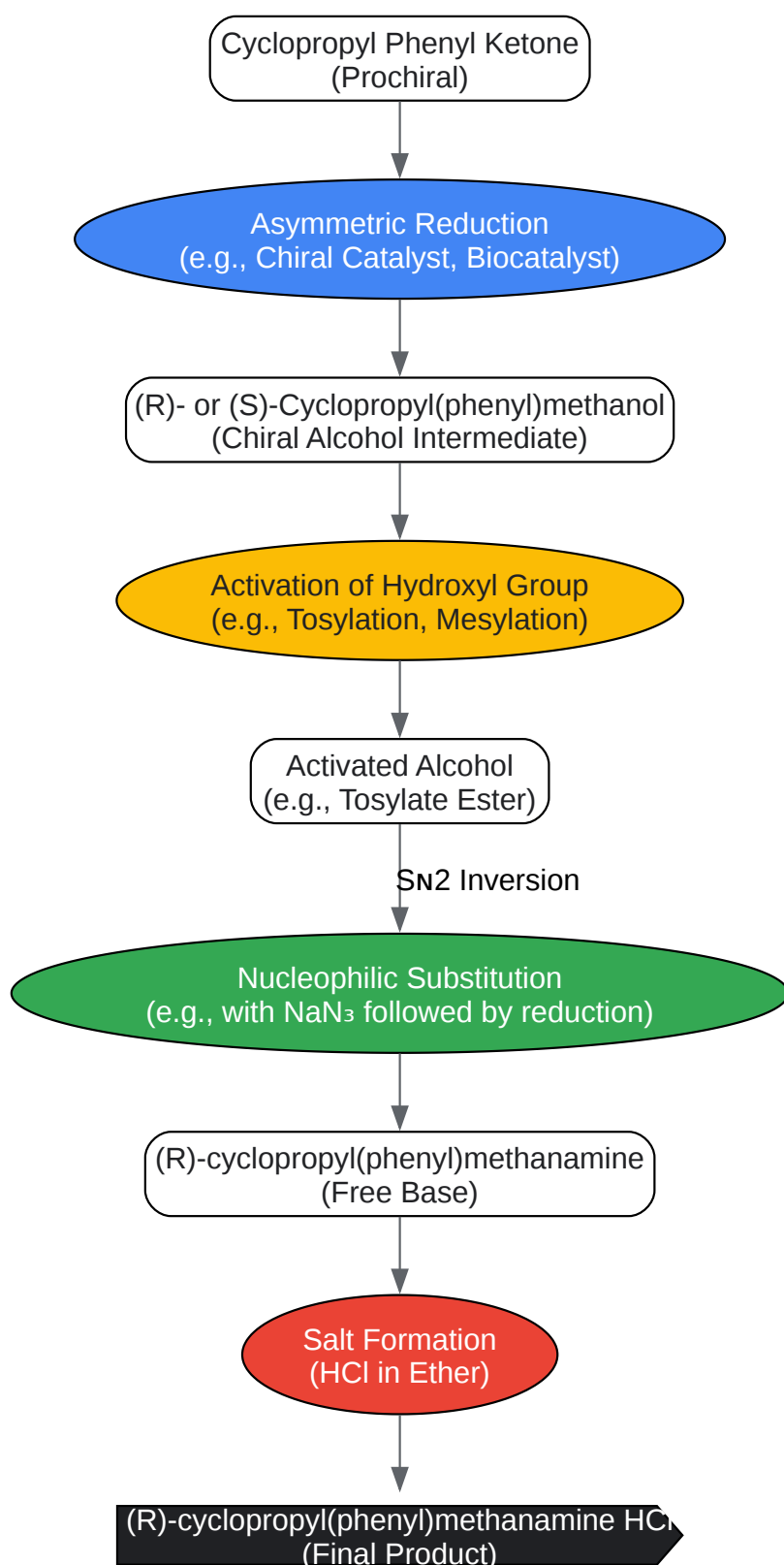
Chiral amines are fundamental components in a vast array of pharmaceuticals. The specific three-dimensional arrangement of atoms, or stereochemistry, is often critical for a drug's efficacy and safety. (R)-cyclopropyl(phenyl)methanamine, as a primary amine featuring a benzylic stereocenter adjacent to a cyclopropyl group, presents a unique conformational profile. The cyclopropyl group, a highly strained three-membered ring, restricts rotational freedom, which can be advantageous in designing ligands that bind to biological targets with high specificity.^[1] This compound primarily serves as a key chiral intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs). Understanding its synthesis and properties is therefore crucial for the development of novel therapeutics.

Physicochemical and Structural Properties

(R)-cyclopropyl(phenyl)methanamine hydrochloride is the hydrochloride salt form of the parent free base, which enhances its stability and water solubility, making it easier to handle and formulate.

Molecular Structure:

The core structure consists of a phenyl ring and a cyclopropyl ring attached to the same carbon atom (the chiral center), which is also bonded to an amino group. The "(R)" designation refers to the specific spatial arrangement at this chiral center according to the Cahn-Ingold-Prelog priority rules.



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References

- 1. pubs.acs.org [pubs.acs.org]
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